

Application Notes and Protocols for 6-Azido-N-Boc-hexylamine

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Compound of Interest

Compound Name: 6-Azido-N-Boc-hexylamine

Cat. No.: B159376

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Introduction

6-Azido-N-Boc-hexylamine is a versatile bifunctional linker molecule widely employed in bioconjugation and chemical biology.[1][2] Its structure incorporates a terminal azide group and a tert-butyloxycarbonyl (Boc)-protected primary amine, separated by a six-carbon aliphatic chain. This unique arrangement allows for a two-step, orthogonal conjugation strategy. The azide moiety serves as a handle for copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) "click chemistry," a highly efficient and bioorthogonal reaction.[3][4][5][6][7] The Boc-protected amine provides a latent primary amine that can be deprotected under acidic conditions to enable subsequent amide bond formation or other amine-specific modifications.[8][9][10] This linker is particularly valuable for the development of antibody-drug conjugates (ADCs), PROteolysis TArgeting Chimeras (PROTACs), and for attaching probes such as fluorophores or biotin to biomolecules.[1][2][11]

Chemical and Physical Properties

A summary of the key chemical and physical properties of **6-Azido-N-Boc-hexylamine** is provided in the table below.

Property	Value
CAS Number	129392-87-6
Molecular Formula	C ₁₁ H ₂₂ N ₄ O ₂
Molecular Weight	242.32 g/mol [1]
Appearance	White powder or liquid [10] [11]
Purity	Typically ≥98% [10]
Solubility	Soluble in organic solvents such as DMSO, DMF, and chlorinated hydrocarbons.

Experimental Workflow

The use of **6-Azido-N-Boc-hexylamine** in a typical bioconjugation experiment follows a logical sequence of steps. The following diagram illustrates a general workflow for conjugating a molecule of interest (Molecule A) to a target biomolecule (Biomolecule B) using this linker. The process involves the initial attachment of the linker to one molecule, followed by the deprotection of the amine, and finally the "click" reaction with the second molecule.

Step 1: Initial Conjugation

Start with
6-Azido-N-Boc-hexylamine

Couple to Molecule A
(e.g., via NHS ester activation of a carboxyl group on Molecule A)

Purify Molecule A-Linker-Boc
conjugate

Step 2: Deprotection

Boc Deprotection
(e.g., using TFA)

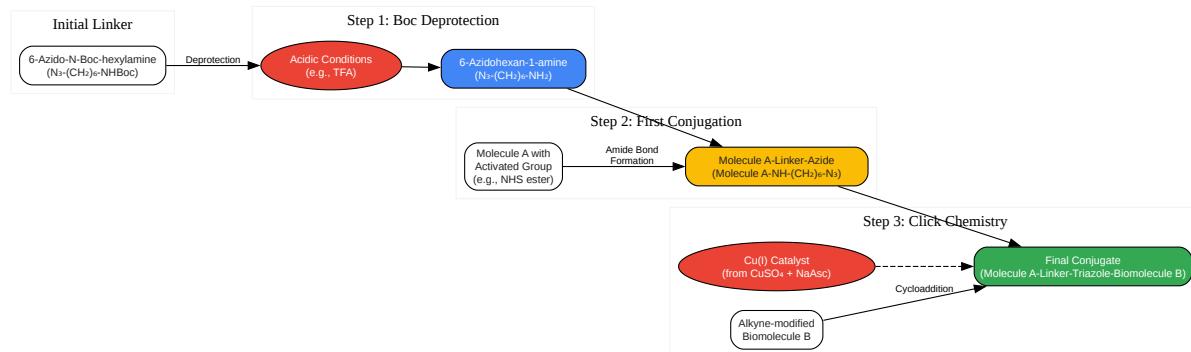
Purify Molecule A-Linker-NH₂
conjugate

Step 3: Click Chemistry

Prepare Alkyne-modified
Biomolecule B

Copper(I)-Catalyzed Azide-Alkyne
Cycloaddition (Click Chemistry)

Purify final
Biomolecule B-Linker-Molecule A
conjugate

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References

- 1. 6-Azido-N-Boc-hexylamine | 129392-87-6 | EFA39287 [biosynth.com]
- 2. benchchem.com [benchchem.com]
- 3. interchim.fr [interchim.fr]
- 4. researchgate.net [researchgate.net]
- 5. Selective Thermal Deprotection of N-Boc Protected Amines in Continuous Flow - PMC [pmc.ncbi.nlm.nih.gov]

- 6. broadpharm.com [broadpharm.com]
- 7. tcichemicals.com [tcichemicals.com]
- 8. rsc.org [rsc.org]
- 9. sigmaaldrich.com [sigmaaldrich.com]
- 10. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 11. 6-AZIDO-N-BOC-HEXYLAMINE, CasNo.129392-87-6 ZHEJIANG JIUZHOU CHEM CO.,LTD China (Mainland) [jiuzhoua.lookchem.com]
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